

SB-366791 stability and storage conditions

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Compound of Interest

Compound Name: SB-366791

Cat. No.: B1680832

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Technical Support Center: SB-366791

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **SB-366791**, a potent and selective TRPV1 antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **SB-366791** and what is its primary mechanism of action?

SB-366791 is a potent, selective, and competitive antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor.^{[1][2][3]} It functions by blocking the activation of the TRPV1 channel by various stimuli, including capsaicin, noxious heat, and protons.^{[3][4]} Structural studies have shown that **SB-366791** binds to the vanilloid pocket on the TRPV1 channel, acting as a competitive inhibitor.^{[4][5]}

Q2: What are the recommended storage conditions for **SB-366791**?

The recommended storage conditions for **SB-366791** can vary slightly between suppliers, but general guidelines are as follows:

- Solid (Powder): For long-term stability, it is recommended to store the solid form of **SB-366791** at -20°C, where it can be stable for up to three years.^{[6][7]} Some suppliers state storage at room temperature is also acceptable.^[1]

- In Solvent: Once dissolved, stock solutions should be aliquoted and stored at -80°C for up to one year or -20°C for up to one year.[6][7] It is advisable to minimize freeze-thaw cycles.[6]

Q3: How should I prepare stock solutions of **SB-366791**?

SB-366791 is soluble in several organic solvents. The most common are DMSO and ethanol.

- DMSO: Soluble up to 100 mM.[1] Hygroscopic DMSO can negatively impact solubility, so it is recommended to use fresh, high-quality DMSO.[6]
- Ethanol: Soluble up to 10 mM.[1] For consistent results, it is recommended to prepare fresh working solutions for each experiment, especially for in vivo studies.[6]

Q4: Can **SB-366791** cause hyperthermia, a known side effect of some TRPV1 antagonists?

While some TRPV1 antagonists are known to cause hyperthermia, **SB-366791** has been shown to not cause significant changes in body temperature when administered at high doses in rats.[8] Furthermore, intrathecal administration in mice did not affect body temperature.[9]

Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause 1: Compound Degradation.
 - Solution: Ensure that **SB-366791** has been stored correctly in its solid form and as a stock solution. Avoid multiple freeze-thaw cycles of stock solutions.[6] It is recommended to use freshly prepared dilutions for experiments.[6]
- Possible Cause 2: Incorrect Concentration.
 - Solution: Verify the calculations for your stock and working solutions. Use the provided molarity calculators from the supplier if available. Ensure the compound was fully dissolved when preparing the stock solution; sonication may be helpful.[7]
- Possible Cause 3: Non-specific Binding or Off-Target Effects.

- Solution: **SB-366791** has a high selectivity profile with little to no effect on a wide range of other receptors and ion channels.[3] However, it's always good practice to include appropriate controls in your experiments to rule out off-target effects.

Issue 2: Difficulty dissolving **SB-366791**.

- Possible Cause 1: Incorrect Solvent or Low-Quality Solvent.
 - Solution: Use the recommended solvents, such as high-purity DMSO or ethanol.[1] For DMSO, ensure it is not moisture-absorbing, as this can reduce solubility.[2] Using a fresh, unopened bottle of DMSO is recommended.[6]
- Possible Cause 2: Reaching Solubility Limit.
 - Solution: Do not attempt to make stock solutions at concentrations higher than the recommended limits (e.g., 100 mM in DMSO).[1] If precipitation occurs, gentle warming and/or sonication can aid dissolution.[6]

Data and Protocols

Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	287.75 g/mol	[1]
Formula	C ₁₆ H ₁₄ ClNO ₂	[1][10]
CAS Number	472981-92-3	[1][10]
Appearance	White to off-white solid	[6][7]
Purity	≥98%	[1][10]

Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	[6] [7] [10]
In Solvent	-80°C	Up to 2 years	[6] [7]
In Solvent	-20°C	Up to 1 year	[6]

Solubility

Solvent	Maximum Concentration	Reference
DMSO	100 mM (28.77 mg/mL)	[1]
Ethanol	10 mM (2.88 mg/mL)	[1]
DMF	10 mg/mL	[10]
DMF:PBS (pH 7.2) (1:5)	0.15 mg/mL	[10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Acclimatization: Allow the vial of solid **SB-366791** to equilibrate to room temperature for at least 60 minutes before opening.
- Weighing: Accurately weigh the desired amount of **SB-366791** powder. For example, to prepare 1 mL of a 10 mM solution, you would need 2.8775 mg.
- Dissolution: Add the appropriate volume of fresh, high-purity DMSO to the solid compound.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[6\]](#)
- Storage: Aliquot the stock solution into tightly sealed vials and store at -20°C or -80°C.[\[6\]](#) Avoid repeated freeze-thaw cycles.[\[6\]](#)

Protocol 2: Preparation of an In Vivo Formulation

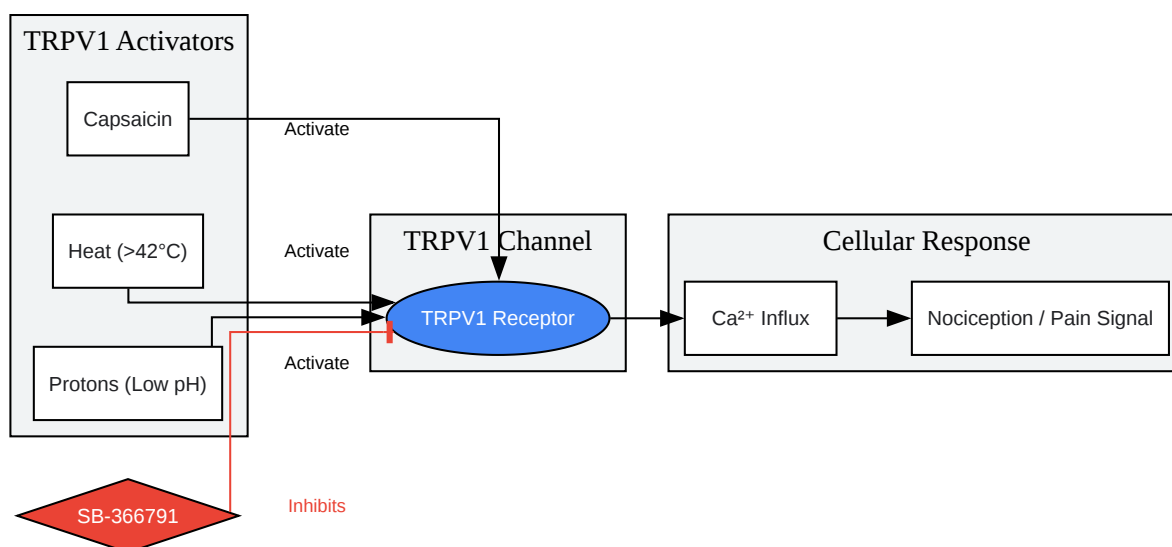
For in vivo experiments, it is often necessary to prepare a suspension. A commonly used formulation is:

- Vehicle: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[7]

Preparation Steps:

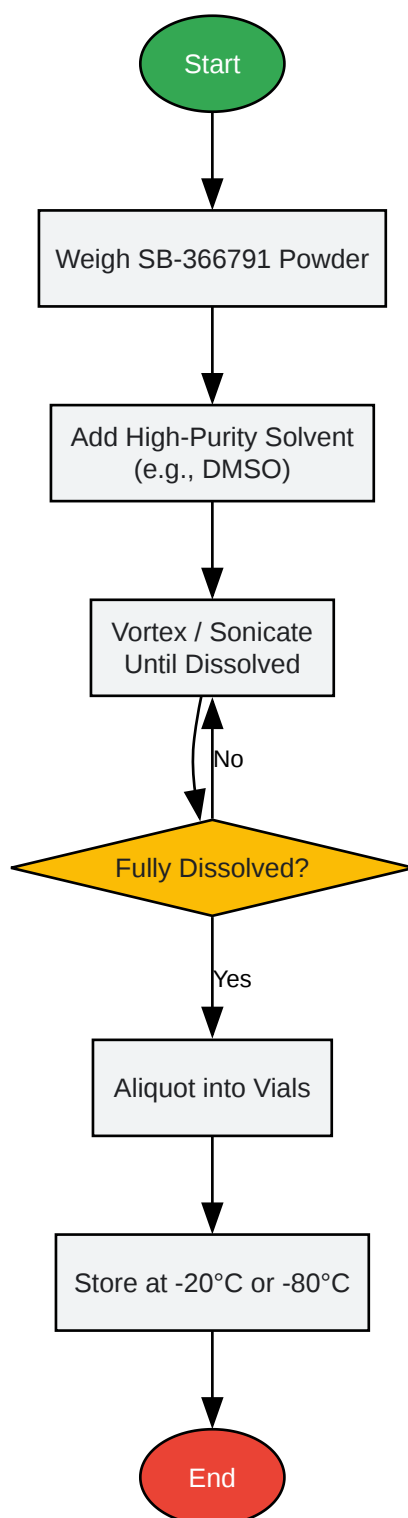
- Prepare a concentrated stock solution of **SB-366791** in DMSO (e.g., 20 mg/mL).
- Add the DMSO stock solution to PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is uniform.
- Finally, add saline to reach the final desired volume and concentration.
- It is recommended to prepare this working solution fresh on the day of the experiment.[6] If a suspension is formed, ensure it is well-mixed before each administration.

Visualizations



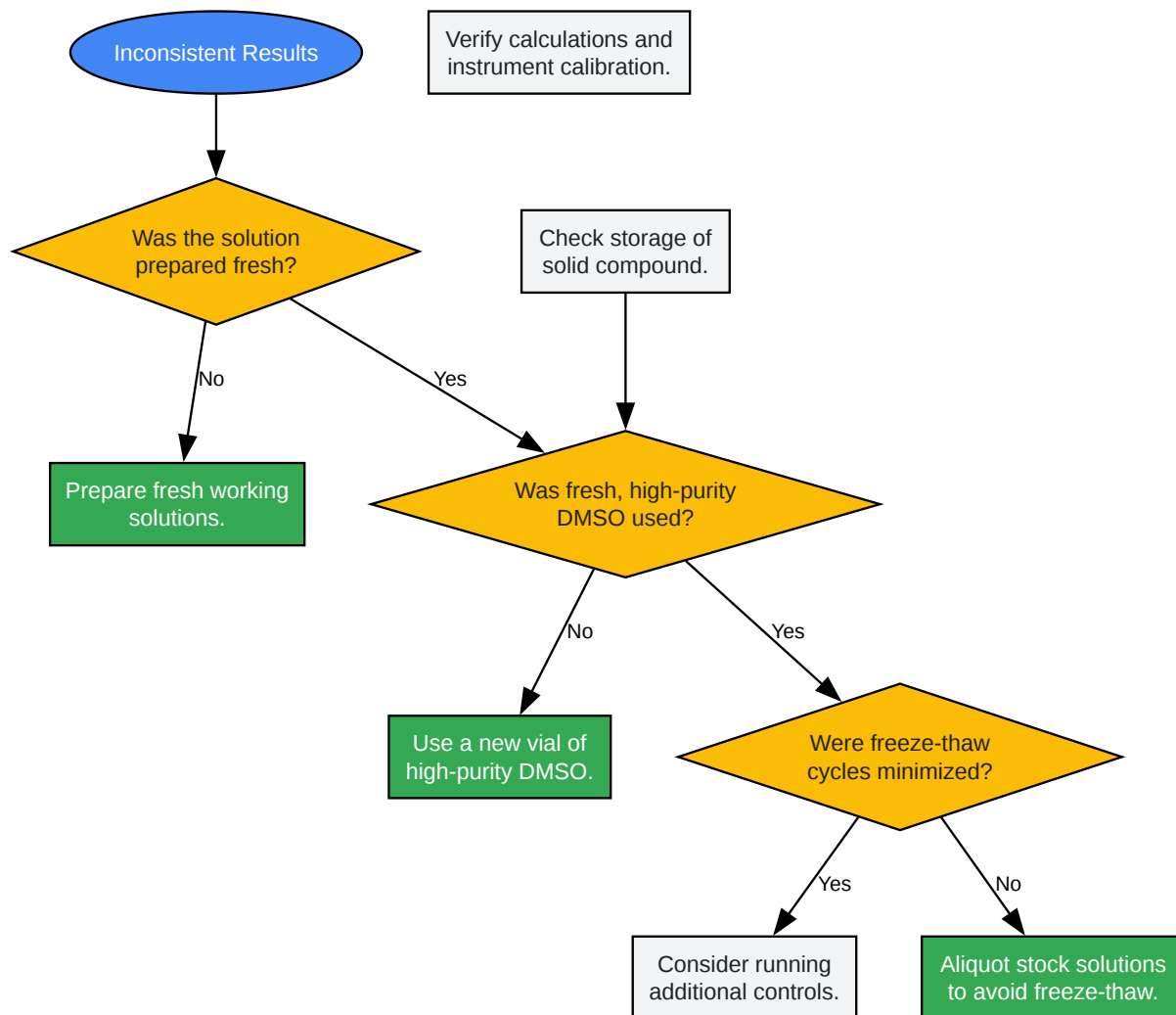
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Caption: Mechanism of action of **SB-366791** as a TRPV1 antagonist.



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Caption: Workflow for preparing **SB-366791** stock solutions.



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Caption: Troubleshooting decision tree for **SB-366791** experiments.

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